

Thermochemical Profile of Ethylamine Hydrochloride: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Ethylamine hydrochloride

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An In-depth Examination of the Thermodynamic Properties, Experimental Determination, and Theoretical Framework for **Ethylamine Hydrochloride** and Related Alkylammonium Chlorides.

This technical guide provides a comprehensive overview of the available thermochemical data for **ethylamine hydrochloride** (also known as ethylammonium chloride, $C_2H_5NH_3Cl$). The document is intended for researchers, scientists, and professionals in drug development who require a thorough understanding of the energetic properties of this compound. This guide synthesizes key data, details relevant experimental methodologies, and presents a theoretical framework for the determination of thermochemical parameters.

Quantitative Thermochemical Data

Thermochemical data for simple amine hydrochlorides is crucial for understanding their stability, reactivity, and behavior in various chemical and biological systems. While a complete dataset for **ethylamine hydrochloride** is not exhaustively compiled in a single source, key values can be found in the literature, and trends can be elucidated by examining related compounds.

Table 1: Standard Enthalpy of Formation for Alkylammonium Chlorides

Compound	Formula	State	$\Delta_f H^\ominus$ (kJ/mol)
Ethylamine Hydrochloride	$C_2H_5NH_2 \cdot HCl$	solid	-302.1 ± 0.8 [1]
Diethylamine Hydrochloride	$(C_2H_5)_2NH \cdot HCl$	solid	-356.5 ± 0.9 [1]
Triethylamine Hydrochloride	$(C_2H_5)_3N \cdot HCl$	solid	-385.8 [2]
Methylamine Hydrochloride	$CH_3NH_2 \cdot HCl$	solid	-
Ammonium Chloride	NH_4Cl	solid	-314.4

Note: The standard enthalpy of formation ($\Delta_f H^\ominus$) refers to the enthalpy change when one mole of a substance in its standard state is formed from its constituent elements in their standard states at 298.15 K and 1 bar.

Table 2: Other Thermochemical and Physical Properties of **Ethylamine Hydrochloride** and Related Compounds

Property	Ethylamine Hydrochloride	n-Amyl Amine Hydrochloride	Triethylamine Hydrochloride
Molar Mass (g/mol)	81.55[3]	123.62	137.65[4]
Melting Point (°C)	107 - 108[3]	-	254[2]
Density (g/cm ³)	1.216 (at 20°C)[3]	-	1.0689 (at 21°C)[2]
Heat Capacity, $C_{p,solid}$ (J/mol·K)	Data not available	213.38 (at 278.19 K) [5]	Data not available
Standard Molar Entropy, S^\ominus (J/mol·K)	Data not available	-	Data not available

Note: Specific values for the heat capacity and standard molar entropy of solid **ethylamine hydrochloride** are not readily available in the literature. The value for n-amyl amine

hydrochloride is provided for context.

Experimental Protocols for Thermochemical Data Determination

The determination of thermochemical data for compounds like **ethylamine hydrochloride** relies on precise calorimetric techniques. The following sections describe the general experimental methodologies employed.

2.1 Determination of Enthalpy of Formation

The standard enthalpy of formation of alkylammonium halides, including **ethylamine hydrochloride**, is typically determined using solution-reaction calorimetry.^[1] This method involves measuring the heat changes associated with a series of reactions that can be combined in a thermochemical cycle (Hess's Law) to calculate the desired enthalpy of formation.

A common approach involves dissolving the amine hydrochloride salt in a suitable solvent and measuring the enthalpy of solution. By combining this with the known enthalpies of formation of the other reactants and products in a well-defined reaction, the enthalpy of formation of the salt can be calculated.

2.2 Bomb Calorimetry for Enthalpy of Combustion

For organic compounds, the standard enthalpy of formation can also be derived from the enthalpy of combustion, which is measured using a bomb calorimeter.^{[6][7][8]}

Experimental Workflow:

- **Sample Preparation:** A precisely weighed pellet of the organic compound (e.g., ethylamine) is placed in a sample holder within a high-pressure vessel known as a "bomb."^{[6][7]} A fuse wire is positioned in contact with the sample.
- **Pressurization:** The bomb is sealed and pressurized with pure oxygen to approximately 30 atm.^{[6][9][7]}

- **Calorimeter Assembly:** The bomb is submerged in a known quantity of water in an insulated container (the calorimeter). The initial temperature of the water is recorded.[8]
- **Ignition and Data Acquisition:** The sample is ignited by passing an electric current through the fuse wire. The combustion reaction releases heat, which is absorbed by the bomb and the surrounding water, causing a temperature rise. The temperature is monitored and recorded at regular intervals until it reaches a maximum and then begins to cool.[6][8]
- **Calculation:** The heat capacity of the calorimeter is determined by calibrating it with a substance of known heat of combustion, such as benzoic acid. The heat of combustion of the sample is then calculated from the observed temperature change and the heat capacity of the calorimeter. The standard enthalpy of formation is subsequently derived using Hess's Law, incorporating the standard enthalpies of formation of the combustion products (CO₂, H₂O, N₂, HCl).

2.3 Differential Scanning Calorimetry (DSC) for Heat Capacity

Differential scanning calorimetry is a technique used to measure the heat capacity of a substance.[10] It works by comparing the heat flow required to increase the temperature of a sample to that of a reference material.

Experimental Workflow:

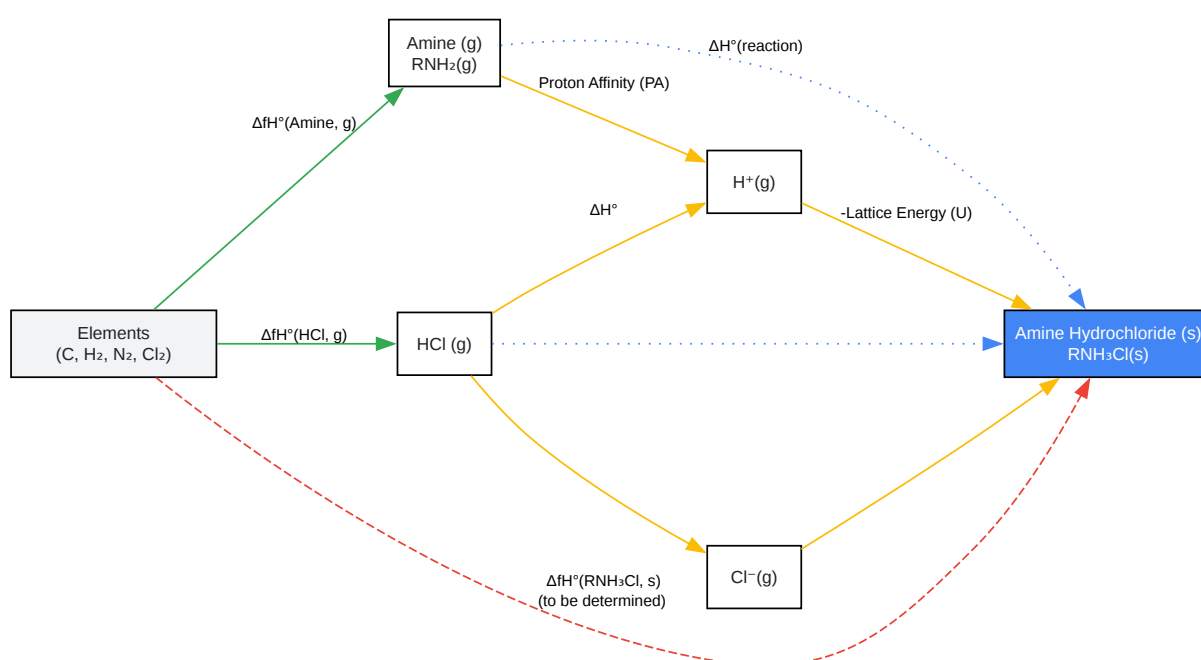
- **Sample Preparation:** A small, accurately weighed sample of **ethylamine hydrochloride** is hermetically sealed in a sample pan. An empty pan is used as a reference.
- **Measurement:** The sample and reference pans are placed in the DSC instrument and subjected to a controlled temperature program (e.g., a linear heating rate).
- **Data Analysis:** The DSC instrument measures the difference in heat flow between the sample and the reference. This differential heat flow is directly proportional to the heat capacity of the sample.

Signaling Pathways and Logical Relationships

While **ethylamine hydrochloride** itself is not typically involved in complex biological signaling pathways in the same manner as signaling molecules, its formation and dissociation are

governed by fundamental chemical principles. The thermochemical cycles used to determine its enthalpy of formation provide a logical relationship between different chemical reactions.

Below is a Graphviz diagram illustrating a general thermochemical cycle for the determination of the standard enthalpy of formation of an amine hydrochloride (RNH_3Cl).



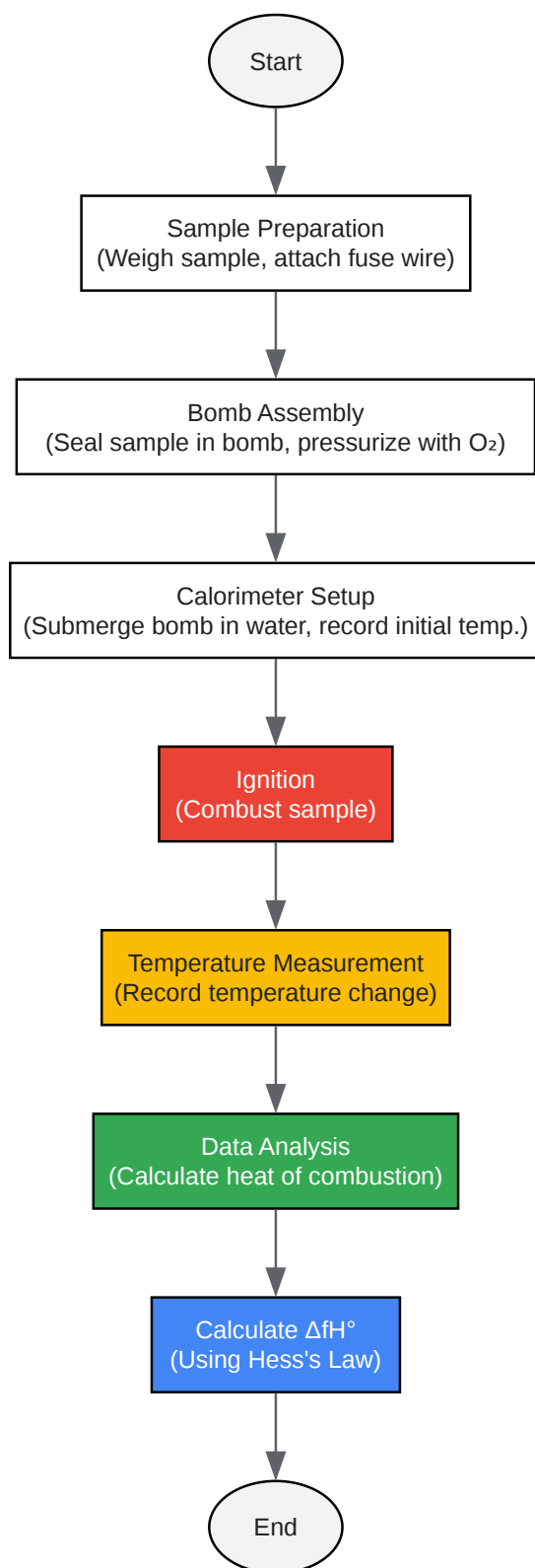
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Caption: Thermochemical cycle for an amine hydrochloride.

This diagram illustrates how the enthalpy of formation of an amine hydrochloride can be determined by relating it to other known thermochemical quantities such as the enthalpy of

formation of the gaseous amine and hydrogen chloride, the proton affinity of the amine, and the lattice energy of the salt.

The following diagram illustrates the general experimental workflow for bomb calorimetry.



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Caption: Workflow for Bomb Calorimetry.

This flowchart outlines the sequential steps involved in determining the heat of combustion of a substance using a bomb calorimeter, a key process for obtaining the standard enthalpy of formation.

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